

# Trizma Citrate Tribasic (CAS 6986-91-0): The Halide-Free Buffer System

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Trizma citrate tribasic*

Cat. No.: *B12041681*

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Technical Whitepaper & Application Guide

## Part 1: Executive Summary & Chemical Identity

**Trizma citrate tribasic** (CAS 6986-91-0) is a specialized ionic salt composed of Tris(hydroxymethyl)aminomethane and Citric acid in a 3:1 molar ratio. Unlike standard Tris-HCl buffers, which introduce high concentrations of chloride ions (

) that can inhibit specific enzymatic reactions or interfere with protein crystallography, Trizma citrate provides a halide-free buffering environment with the added benefit of metal chelation.

## Chemical Profile

| Property          | Specification  |
|-------------------|--|
| Chemical Name     | Tris(hydroxymethyl)aminomethane citrate (Tribasic)   |
| CAS Number        | 6986-91-0  |
| Stoichiometry     | 3 moles Tris : 1 mole Citric Acid                    |
| Molecular Formula |  |
| Molecular Weight  | 555.53 g/mol   |
| Appearance        | White crystalline powder or supplied as 1M Solution  |
| Solubility        | Highly soluble in water ( )                          |
| Primary pH Range  | ~7.0 – 7.5 (native solution); Buffer range 7.0 – 9.0 |

## Part 2: Physicochemical Mechanism

### The Dual-Action Buffer System

**Trizma citrate tribasic** functions as a "self-buffering" salt. Upon dissolution, it dissociates into three Tris-H<sup>+</sup> cations and one Citrate

anion. This creates a unique dual-system:

- Tris Component ( ): Provides buffering capacity in the physiological range (pH 7.0 – 9.0).
- Citrate Component ( ): Acts as a counter-ion and weak buffer in the slightly acidic range, while simultaneously sequestering divalent cations.

### Metal Chelation

The citrate anion is a potent chelator of divalent metals (

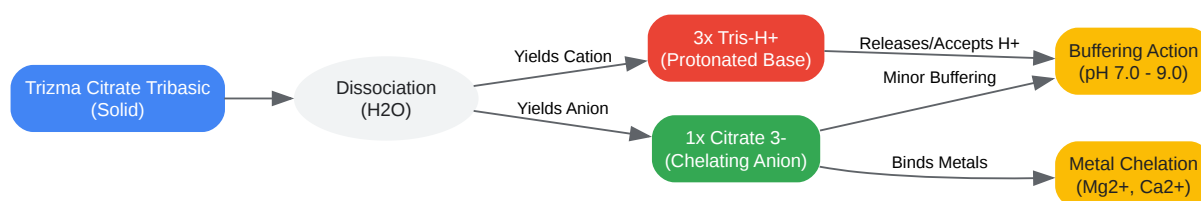
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) . In molecular biology, this property is exploited to inhibit metalloproteases and nucleases (which require metal cofactors) without denaturing the target proteins or nucleic acids.

## Halide-Free Environment

Many enzymes (e.g., certain DNA polymerases, metabolic enzymes like glucose-6-phosphatase) are inhibited by high ionic strength or specifically by chloride ions found in Tris-HCl. Trizma citrate eliminates this variable, making it the standard for kinetic studies of halide-sensitive enzymes.

## Visualization: Chemical Equilibrium

The following diagram illustrates the dissociation and buffering equilibrium of the tribasic salt in water.



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Figure 1: Dissociation pathway of **Trizma Citrate Tribasic**, highlighting its dual role in buffering and metal chelation.

## Part 3: Applications & Experimental Protocols

### Application 1: Antigen Retrieval (IHC)

While sodium citrate is common, Tris-Citrate buffers are used for heat-induced epitope retrieval (HIER) when a higher pH (pH 8-9) is required to break methylene bridges formed by formalin

fixation. The Tris base facilitates the high pH stability, while citrate aids in calcium sequestration to unmask epitopes.

## Application 2: RNA Preservation

In RNA extraction buffers, Trizma citrate is superior to Tris-HCl. The citrate anion chelates magnesium (

), which is an essential cofactor for RNase A activity. This passive inhibition of RNases protects RNA integrity during isolation.

## Application 3: Crystallography

In protein crystallography, the specific "salting-in" or "salting-out" effects of citrate versus chloride can drastically alter crystal lattice formation. Trizma citrate is used to screen crystallization conditions where chloride ions might interfere with the active site or crystal packing.

## Protocol: Preparation of 1.0 M Halide-Free Tris-Citrate Stock

Objective: Create a 1.0 M stock solution (based on Tris concentration) that is completely free of chloride ions.

Materials:

- **Trizma Citrate Tribasic** (MW 555.53 g/mol ) OR
- Tris Base (MW 121.14 g/mol ) + Citric Acid Anhydrous (MW 192.12 g/mol )
- Ultrapure Water (18.2 MΩ·cm)

Method A: Using the Tribasic Salt (CAS 6986-91-0)[1]

- Weigh: To prepare 100 mL of 1.0 M (Tris-equivalent) solution, weigh 18.52 g of **Trizma Citrate Tribasic**.
  - Note on Molarity: The salt is 3 Tris : 1 Citrate. If you need 1.0 M Tris, you use 1/3 of the salt's MW per liter. If you need 1.0 M Salt, use 55.55 g/100mL. Standard convention

usually refers to the Tris concentration.

- Calculation for 1M Tris equivalent:

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- For 100 mL:

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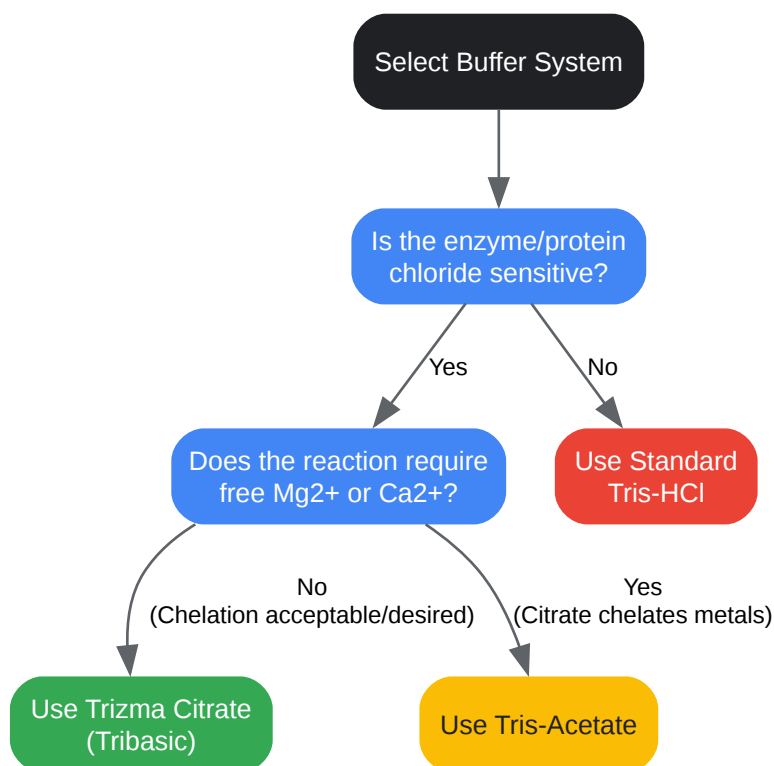
- Dissolve: Add to 80 mL of ultrapure water. Stir until completely dissolved.
- Check pH: The native pH will be approximately 7.3 – 7.5.
- Adjust (Optional):
  - To lower pH: Add Citric Acid (solid or concentrated solution). DO NOT use HCl.
  - To raise pH: Add Tris Base (solid). DO NOT use NaOH (unless Na<sup>+</sup> is acceptable).
- Finalize: Adjust volume to 100 mL with water. Filter sterilize (0.22 μm).

#### Method B: In-Situ Preparation (If Salt is Unavailable)

- Dissolve 12.11 g Tris Base (1.0 M final) in 80 mL water.
- Add 6.40 g Citric Acid (0.33 M final) to achieve the 3:1 ratio.
- Adjust volume to 100 mL.

## Visualization: Buffer Selection Logic

Use this decision tree to determine when to utilize Trizma Citrate over standard buffers.



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Figure 2: Decision matrix for selecting **Trizma Citrate Tribasic** versus Tris-HCl or Tris-Acetate.

## Part 4: Safety & Handling

- Hazards: **Trizma citrate tribasic** is generally classified as a mild irritant (Skin Irrit. 2, Eye Irrit. 2).
- Handling: Wear standard PPE (gloves, safety glasses). Avoid inhalation of powder.
- Storage: Hygroscopic. Store at room temperature in a tightly sealed container. Solutions are stable for months at 4°C but susceptible to microbial growth; filter sterilization is recommended.

## References

- PubChem. (n.d.). Compound Summary: Tris(hydroxymethyl)aminomethane citrate.[2][3] National Library of Medicine. Retrieved February 5, 2026, from [[Link](#)]

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## Sources

- 1. TRIZMA CITRATE TRIBASIC | 6986-91-0 [[amp.chemicalbook.com](http://amp.chemicalbook.com)]
- 2. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- 3. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
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